Technical Guide: Synthesis and Characterization of 2-[(2-Fluorobenzyl)oxy]-3-methoxybenzaldehyde

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Compound of Interest

Compound Name:	*2-[(2-Fluorobenzyl)oxy]-3-methoxybenzaldehyde*
CAS No.:	*588687-34-7*
Cat. No.:	*B1269261*

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-Alkylation of o-Vanillin with 2-Fluorobenzyl Bromide

Executive Summary & Strategic Utility

The compound **2-[(2-Fluorobenzyl)oxy]-3-methoxybenzaldehyde** represents a critical pharmacophore intermediate. Structurally, it is an o-vanillin derivative where the phenolic hydroxyl is protected/functionalized with a 2-fluorobenzyl group.

Primary Applications:

- Schiff Base Ligands: The pendant aldehyde allows condensation with primary amines (anilines, amino acids) to form Schiff bases, widely screened for antimicrobial and anticancer activity [1].
- Hemoglobin Modulators: Benzaldehyde derivatives are key structural motifs in the development of antisickling agents (e.g., Voxelotor analogs) which bind covalently to the N-terminal valine of the hemoglobin

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-chain [2].

- Fragment-Based Drug Discovery (FBDD): The 2-fluorobenzyl moiety acts as a lipophilic anchor, improving membrane permeability and metabolic stability compared to non-fluorinated analogs.

Retrosynthetic Analysis & Mechanistic Pathway

The synthesis relies on a classical Williamson Ether Synthesis.[1][2][3][4][5] This is a nucleophilic substitution (

) reaction where the phenoxide ion of o-vanillin attacks the benzylic carbon of 2-fluorobenzyl bromide.

Mechanistic Causality

- Nucleophile Formation:o-Vanillin is treated with a base (

) to deprotonate the phenolic -OH (

  ), generating a resonant-stabilized phenoxide anion.

- Electrophile: 2-Fluorobenzyl bromide possesses a good leaving group (Br) and an activated benzylic carbon.

- Regioselectivity: The reaction is highly selective for the phenolic oxygen over the aldehyde or methoxy groups due to the specific acidity of the phenol.

Pathway Visualization

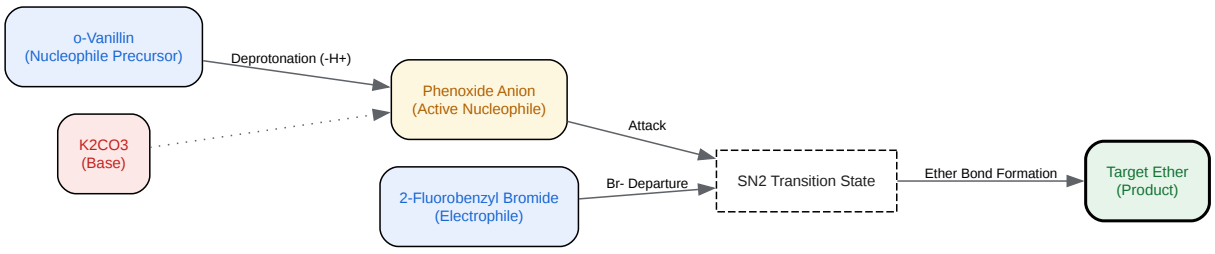

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Figure 1: Mechanistic pathway for the synthesis of **2-[(2-Fluorobenzyl)oxy]-3-methoxybenzaldehyde** via

alkylation.

Experimental Protocol

This protocol is optimized for gram-scale synthesis with high purity (>98%) without the need for immediate column chromatography if recrystallization is performed correctly.

Reagents & Materials

Reagent	MW (g/mol)	Equiv.	Mass/Vol	Role
o-Vanillin	152.15	1.0	1.52 g	Substrate
2-Fluorobenzyl Bromide	189.02	1.1	2.08 g (~1.4 mL)	Electrophile
Potassium Carbonate ( )	138.21	2.0	2.76 g	Base
Potassium Iodide (KI)	166.00	0.1	0.16 g	Catalyst (Finkelstein)
DMF (Anhydrous)	-	Solvent	15 mL	Polar Aprotic Solvent

Note: 2-Fluorobenzyl chloride can be used but requires longer reaction times or higher temperatures. KI is added to catalyze the reaction via in-situ formation of the more reactive benzyl iodide.

Step-by-Step Methodology

- Activation: In a 50 mL round-bottom flask equipped with a magnetic stir bar, dissolve o-vanillin (1.52 g, 10 mmol) in anhydrous DMF (15 mL). Add anhydrous

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(2.76 g, 20 mmol).

- Insight: Stir for 15 minutes at room temperature. The color change to bright yellow indicates the formation of the phenoxide anion.

- Alkylation: Add Potassium Iodide (0.1 equiv) followed by the dropwise addition of 2-fluorobenzyl bromide (1.1 equiv).
- Reaction: Attach a reflux condenser and heat the mixture to 60°C for 4-6 hours.
  - Monitoring: Monitor via TLC (Hexane:EtOAc 7:3). The starting material (o-vanillin) will disappear (

    ), and the less polar product will appear (

).
- Quenching: Cool the reaction mixture to room temperature. Pour the mixture into ice-cold water (100 mL) with vigorous stirring. The product should precipitate as a solid or a heavy oil.
- Extraction: If an oil forms, extract with Ethyl Acetate (

  mL). Combine organic layers.
- Wash: Wash the organic phase with water (

  mL) to remove DMF, followed by saturated brine (

  mL).
- Drying: Dry over anhydrous

  , filter, and concentrate under reduced pressure (rotary evaporator).
- Purification: Recrystallize the crude solid from hot Ethanol or an Ethanol/Hexane mixture.

Workflow Diagram

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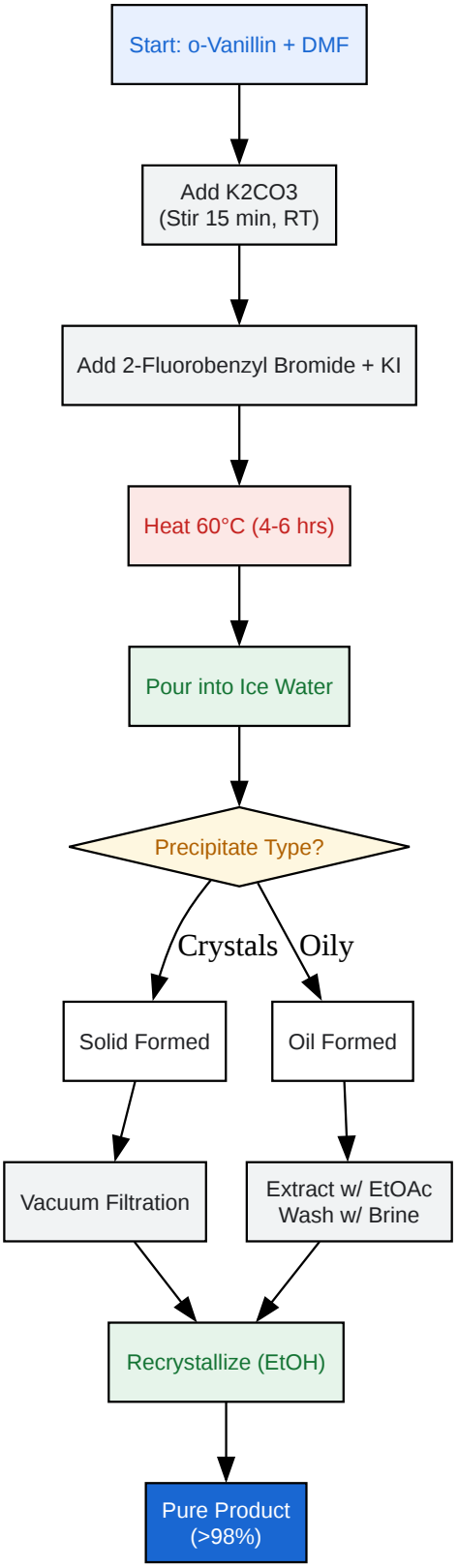

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Figure 2: Operational workflow from reactants to purified intermediate.

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Characterization & Validation

To ensure scientific integrity, the synthesized compound must be validated using the following spectroscopic data.

Predicted NMR Data

- H NMR (400 MHz,

  ):

  - 10.45 (s, 1H, -CHO) – Diagnostic aldehyde peak.
  - 7.50 – 7.00 (m, 7H, Ar-H) – Overlapping aromatic signals from both rings.
  - 5.25 (s, 2H, -OCH

    -Ar) – Benzylic methylene protons (singlet).
  - 3.92 (s, 3H, -OCH

) – Methoxy group.

- F NMR:

  - -118.0 ppm (m, 1F) – Characteristic shift for ortho-fluorine on benzene ring.

Physical Properties[7]

- Appearance: White to off-white crystalline solid.
- Melting Point: Expected range 68–72°C (Based on analogous 2-fluorobenzyloxy derivatives [3]).
- Solubility: Soluble in

  , DMSO, EtOAc; Insoluble in water.

Troubleshooting & Critical Control Points

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Issue	Probable Cause	Corrective Action
Low Yield	Incomplete deprotonation or moisture in solvent.	Ensure DMF is anhydrous.[5] Increase reaction time or temp to 80°C.
Oiling Out	Product trapped with solvent impurities.	Seed with a crystal if available, or scratch the flask glass. Use high-vacuum to remove trace DMF.
Impurity Spots (TLC)	Dialkylation (rare) or Cannizzaro side reaction.	Control temperature strictly. Ensure aldehyde is not exposed to strong hydroxide bases (use carbonate).

References

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